

# Application Note: Determination of Cypermethrin in Water Samples by Gas Chromatography-Mass Spectrometry

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Compound of Interest		
Compound Name:	Cypermethrin	
Cat. No.:	B1669662	Get Quote

#### **Abstract**

This application note details a robust and sensitive method for the determination of cypermethrin, a synthetic pyrethroid insecticide, in water samples using Gas Chromatography-Mass Spectrometry (GC-MS). The protocol outlines procedures for sample collection, solid-phase extraction (SPE) for analyte concentration and cleanup, and subsequent analysis by GC-MS in Selected Ion Monitoring (SIM) mode, which offers high selectivity and sensitivity. This method is suitable for environmental monitoring and water quality assessment, enabling the detection of cypermethrin at trace levels. The described methodology has been validated for linearity, recovery, and precision, demonstrating its reliability for routine analysis.

#### Introduction

Cypermethrin is a widely used insecticide in agriculture and domestic settings.[1] Due to its potential for runoff from treated areas, it can contaminate surface and groundwater, posing a significant risk to aquatic organisms due to its high toxicity.[2] Therefore, sensitive and reliable analytical methods are crucial for monitoring its presence in water bodies. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the separation, identification, and quantification of pesticide residues in environmental samples.[3] This application note provides a detailed protocol for the analysis of cypermethrin in water, employing solid-phase extraction for sample preparation and GC-MS for detection.



## **Experimental**

## **Reagents and Materials**

- Solvents: Acetone, Ethyl Acetate, Dichloromethane (DCM), Methanol (all LC-MS or pesticide residue grade).
- Standards: Certified reference standard of cypermethrin (1 mg/mL).
- Internal Standard (IS): 1,2,3,4-Tetrachloronaphthalene or d10-phenanthrene.
- Reagents: Sodium sulfate (anhydrous), Nitrogen gas (high purity).
- SPE Cartridges: C18 (2000 mg/15 mL) or Oasis HLB (500 mg/6 cc).[4][5]
- Glassware: Volumetric flasks, pipettes, graduated cylinders, concentrator tubes, autosampler vials with inserts.

#### **Standard and Sample Preparation**

Standard Preparation:

A stock standard solution of 1 mg/mL **cypermethrin** is prepared in ethyl acetate.[4] Calibration standards are then prepared by serial dilution of the stock solution in ethyl acetate to achieve concentrations ranging from 50 to 2000 ng/mL.[4] An internal standard is added to each calibration standard.[4]

Sample Collection and Preservation:

Water samples should be collected in clean amber glass bottles and stored at approximately 4°C until extraction.[5] It is recommended to filter the samples prior to extraction.[5]

Sample Extraction (Solid-Phase Extraction - SPE):

Conditioning: An SPE cartridge (e.g., HyperSep C18) is conditioned sequentially with 10 mL of ethyl acetate, 10 mL of acetone, and two 10 mL aliquots of water under a gentle vacuum at a flow rate of 4-5 mL/min.[4]



- Sample Loading: A 1 L water sample is passed through the conditioned SPE cartridge at a flow rate of 4-5 mL/min.[4]
- Washing: The cartridge is washed with 10 mL of water and then dried under vacuum for 20 minutes.[4]
- Elution: The retained analytes are eluted from the cartridge with 10 mL of ethyl acetate.[4]
- Concentration: The eluate is evaporated to dryness at 40°C under a gentle stream of nitrogen. The residue is then reconstituted in 100 μL of ethyl acetate.[4] An internal standard is added to the final extract before GC-MS analysis.[4]

#### **GC-MS Instrumentation and Conditions**

The analysis is performed on a gas chromatograph coupled to a mass spectrometer. The following instrumental parameters are recommended:



Parameter	Setting	
Gas Chromatograph		
Column	TraceGOLD TG-5SilMS, 30 m x 0.25 mm x 0.25 μm or equivalent	
Injection Volume	1-2 μL	
Inlet Temperature	240 - 250 °C	
Injection Mode	Pulsed Splitless	
Oven Program	Initial temp 150°C, hold for 0 min; ramp at 30°C/min to 220°C, hold for 1 min; ramp at 5°C/min to 300°C, hold for 2 min.[6]	
Carrier Gas	Helium	
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	
Acquisition Mode	Selected Ion Monitoring (SIM)	
Monitored Ions (m/z)	163 (quantification), 181, 127 (confirmation)[7]	
Transfer Line Temp.	300 °C	
Ion Source Temp.	150 °C	

## Results and Discussion Method Validation

The method was validated for linearity, recovery, and precision.

- Linearity: The method demonstrated good linearity over a concentration range of 50 to 2000 ng/mL, with a coefficient of determination (R<sup>2</sup>) greater than 0.99 for **cypermethrin**.[4]
- Recovery: The recovery of **cypermethrin** from spiked water samples was evaluated at two concentration levels (0.02 and 0.10 ng/mL). The recoveries ranged from 71% to 111%, with relative standard deviations (RSD) between 4% and 22%.[4]



Limit of Detection (LOD) and Limit of Quantification (LOQ): The method detection limits
(MDLs) for cypermethrin in water have been reported to be in the range of 2.0 to 6.0 ng/L
using GC/MS.[5] More sensitive methods using GC/MS/MS can achieve MDLs as low as 0.5
to 1.0 ng/L.[5]

## **Quantitative Data Summary**

The following table summarizes the quantitative performance of the GC-MS method for **cypermethrin** analysis in water.

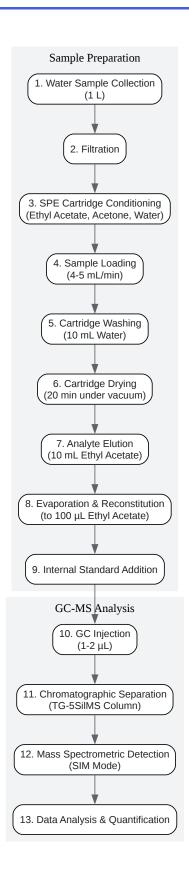
Parameter	Result	Reference
Linearity (R²)	> 0.99	[4]
Limit of Detection (LOD)	2.0 - 6.0 ng/L	[5]
Limit of Quantification (LOQ)	-	-
Recovery	71% - 111%	[4]
Relative Standard Deviation (RSD)	4% - 22%	[4]

## Conclusion

The described GC-MS method provides a reliable and sensitive approach for the determination of **cypermethrin** in water samples. The use of solid-phase extraction allows for effective preconcentration and cleanup of the analyte, leading to accurate and precise quantification at low ng/L levels. This method is suitable for routine environmental monitoring to ensure compliance with regulatory limits and to assess the potential impact of **cypermethrin** on aquatic ecosystems.

#### **Visualizations**





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Caption: Experimental workflow for the analysis of **cypermethrin** in water samples.



#### **Detailed Protocols**

# Protocol 1: Solid-Phase Extraction (SPE) of Water Samples

- Assemble SPE Manifold: Set up the SPE vacuum manifold with the required number of C18 cartridges (2000 mg/15 mL).
- · Cartridge Conditioning:
  - Pass 10 mL of ethyl acetate through each cartridge.
  - Pass 10 mL of acetone through each cartridge.
  - Pass two 10 mL aliquots of deionized water through each cartridge. Do not allow the cartridges to go dry.
- · Sample Loading:
  - Measure 1 L of the water sample.
  - Pass the entire sample through the conditioned cartridge at a flow rate of approximately 4-5 mL/min.
- · Cartridge Washing and Drying:
  - After the entire sample has passed through, wash the cartridge with 10 mL of deionized water.
  - Dry the cartridge by drawing a vacuum through it for 20 minutes.
- Analyte Elution:
  - Place a collection tube in the manifold.
  - Add 10 mL of ethyl acetate to the cartridge to elute the retained cypermethrin.
- Concentration and Reconstitution:



- Transfer the eluate to a concentrator tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen in a water bath at 40°C.
- Reconstitute the residue with 100 μL of ethyl acetate.
- Add a known amount of internal standard.
- Vortex the tube to ensure the residue is fully dissolved.
- Transfer the final extract to an autosampler vial for GC-MS analysis.

## **Protocol 2: GC-MS Analysis**

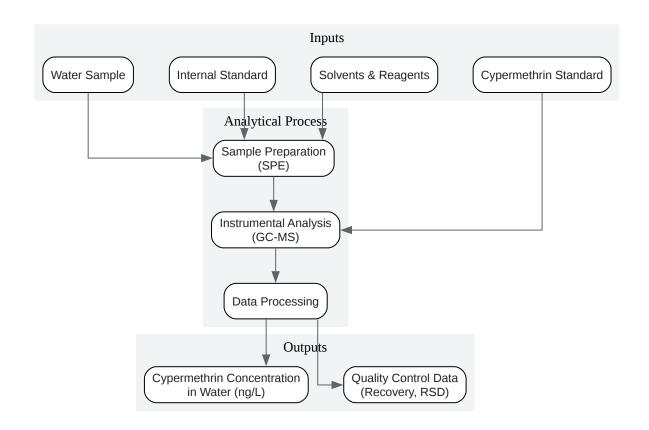
- · Instrument Setup:
  - $\circ$  Install a suitable capillary column (e.g., TraceGOLD TG-5SilMS, 30 m x 0.25 mm x 0.25  $\mu$ m) in the gas chromatograph.
  - Set the GC and MS parameters as detailed in the "GC-MS Instrumentation and Conditions" table.
  - Perform an autotune of the mass spectrometer to ensure optimal performance.

#### Calibration:

- Prepare a series of calibration standards of cypermethrin in ethyl acetate, each containing the internal standard at a constant concentration.
- Inject each calibration standard into the GC-MS system.
- Generate a calibration curve by plotting the ratio of the cypermethrin peak area to the internal standard peak area against the concentration of cypermethrin.
- Sample Analysis:
  - Inject the prepared sample extracts into the GC-MS system.



- Identify the cypermethrin peaks in the chromatogram based on their retention time and the presence of the characteristic ions.
- Quantification:
  - Integrate the peak areas for cypermethrin and the internal standard.
  - Calculate the concentration of cypermethrin in the sample extract using the calibration curve.
  - Calculate the final concentration of cypermethrin in the original water sample, taking into account the initial sample volume and the final extract volume.



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